

Application Note: Laboratory Scale Preparation of N,N-Diallylaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Diallylaniline*

CAS No.: 6247-00-3

Cat. No.: B1595336

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Abstract

This guide details the optimized protocol for the synthesis of **N,N-Diallylaniline** (CAS: 3046-43-3) via nucleophilic substitution (

) of aniline with allyl bromide. Unlike industrial methods utilizing high-pressure autoclaves, this bench-top protocol utilizes potassium carbonate (

) as a mild, non-nucleophilic base in acetonitrile (

) or ethanol (

). This method prioritizes safety (controlling lachrymatory reagents), yield optimization (>85%), and purity suitable for pharmaceutical applications.

Introduction & Principle

N,N-Diallylaniline is a tertiary amine synthesized by the double alkylation of aniline. The reaction proceeds via a stepwise

mechanism where the nitrogen lone pair attacks the electrophilic carbon of allyl bromide.

Key Challenges addressed in this protocol:

- Mono- vs. Bis-allylation: Controlling stoichiometry to ensure complete conversion to the tertiary amine while avoiding quaternary ammonium salt formation.
- Safety: Allyl bromide is a potent lachrymator and alkylating agent.
- Workup: Efficient removal of inorganic salts and unreacted allyl bromide.

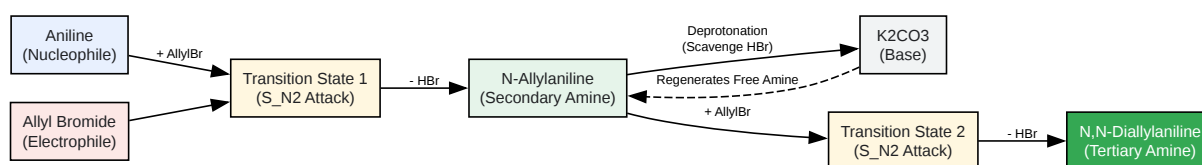
Reaction Scheme

Mechanistic Insight & Logic

The synthesis relies on the varying nucleophilicity of the amine species.

- First Alkylation: Aniline is neutral and moderately nucleophilic. It displaces bromide to form N-allylaniline.
- Base Intervention: The generated HBr is immediately neutralized by K_2CO_3 , preventing the protonation of the amine (which would deactivate it).
- Second Alkylation: The secondary amine (N-allylaniline) is more nucleophilic than the primary aniline due to the inductive electron-donating effect of the allyl group. This ensures the second alkylation proceeds rapidly.
- Over-Alkylation Control: While the tertiary amine is formed, steric hindrance from the two allyl groups and the phenyl ring significantly retards the formation of the quaternary ammonium salt, provided the temperature is controlled (reflux in MeCN is ideal at $\sim 82^\circ C$).

Visual Mechanism (Graphviz)



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Figure 1: Step-wise alkylation mechanism illustrating the transformation from primary to tertiary amine.

Safety Assessment (Critical)

Hazard	Risk	Mitigation
Allyl Bromide	High: Lachrymator, Toxic, Flammable.	Handle only in a functioning fume hood. Use double nitrile gloves. Keep a beaker of dilute NaOH nearby to neutralize spills.
Aniline	High: Toxic by inhalation/skin absorption; Methemoglobinemia.	Wear long sleeves, gloves, and eye protection. Avoid breathing vapors.
Acetonitrile	Moderate: Flammable, metabolizes to cyanide.	Keep away from heat sources. Dispose of in organic waste.

Materials & Equipment

Reagents:

- Aniline (ReagentPlus®, 99%)
- Allyl Bromide (99%, stabilized)
- Potassium Carbonate (), anhydrous, granular (Grind to powder for better surface area)
- Acetonitrile (MeCN), anhydrous (or Ethanol as a greener alternative)
- Ethyl Acetate & Hexanes (for purification)
- Sodium Sulfate (

), anhydrous

Equipment:

- 100 mL Round Bottom Flask (RBF) (2-neck preferred)
- Reflux Condenser[1]
- Magnetic Stir Plate & Bar[2]
- Oil Bath with Temperature Control
- Separatory Funnel
- Rotary Evaporator[3][4]

Experimental Protocol

Step 1: Reaction Setup

- Preparation: Oven-dry the 100 mL RBF and magnetic stir bar. Clamp securely over the stir plate.
- Charging: Add Aniline (1.86 g, 20 mmol, 1.0 eq) and Acetonitrile (40 mL). Stir to dissolve.
- Base Addition: Add Potassium Carbonate (8.29 g, 60 mmol, 3.0 eq).
 - Note: Using 3.0 equivalents ensures rapid neutralization of the 2.0 equivalents of HBr generated.
- Reagent Addition: While stirring, add Allyl Bromide (6.05 g, 4.3 mL, 50 mmol, 2.5 eq) dropwise over 10 minutes.
 - Tip: A slight excess (2.5 eq) drives the reaction to completion but avoid large excesses to prevent quaternization.

Step 2: Reaction Execution

- Attach the reflux condenser and turn on cooling water.

- Heat the oil bath to 80°C (Reflux).
- Stir vigorously for 6–8 hours.
 - Monitoring: Check progress via TLC (Mobile Phase: 10% Ethyl Acetate in Hexane).
 - Rf Values: Aniline (~0.3), N-Allylaniline (~0.5), **N,N-Diallylaniline** (~0.7). The spot for aniline should disappear completely.

Step 3: Workup[5]

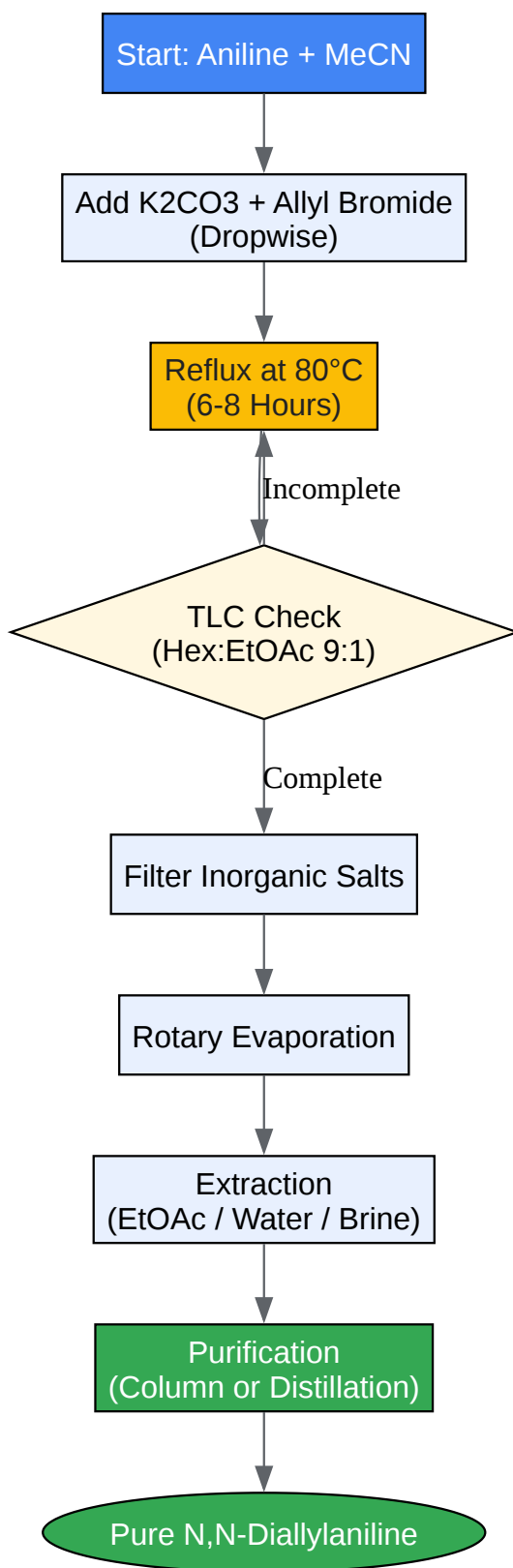
- Cool the reaction mixture to room temperature.
- Filtration: Filter the mixture through a sintered glass funnel or a Celite pad to remove solid inorganic salts (KBr, excess). Wash the solid cake with small portions of Acetonitrile.
- Concentration: Remove the solvent (Acetonitrile) using a rotary evaporator to obtain a crude oily residue.
- Extraction:
 - Dissolve the residue in Ethyl Acetate (50 mL).
 - Transfer to a separatory funnel.
 - Wash with Water (2 x 30 mL) to remove trace salts.
 - Wash with Brine (1 x 30 mL).
- Drying: Collect the organic layer, dry over anhydrous , filter, and concentrate under reduced pressure.

Step 4: Purification

- Method A (Distillation - Preferred for Scale >5g): Vacuum distillation. Boiling point is high; expect ~110-115°C at 10 mmHg.

- Method B (Column Chromatography - Preferred for High Purity):
 - Stationary Phase: Silica Gel (230-400 mesh).
 - Eluent: Gradient from 100% Hexane to 5% Ethyl Acetate in Hexane.
 - Collection: Collect the least polar UV-active spot (High Rf).

Workflow Diagram (Graphviz)



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Figure 2: Operational workflow for the synthesis and purification of **N,N-Diallylaniline**.

Data Analysis & Characterization

The product is a pale yellow to colorless oil.[5]

Technique	Expected Signal / Value	Assignment
Appearance	Pale Yellow Oil	-
Yield	85 - 92%	-
1H NMR (CDCl3)	7.15-7.25 (m, 2H)	Meta-ArH
6.65-6.75 (m, 3H)	Ortho/Para-ArH	
5.80-5.95 (m, 2H)	Vinyl CH (	
5.10-5.25 (m, 4H)	) Terminal Alkene (	
3.90-3.95 (d, 4H)	) Allylic	
13C NMR	~148 (C-N), ~133 (Vinyl), ~129 (Ar), ~116 (Alkene), ~112 (Ar), ~52 (N-C)	Carbon Backbone

Interpretation:

- The absence of a broad singlet around 3.5-4.0 ppm indicates the complete consumption of N-H protons (conversion of primary/secondary amine).
- The integration of the allylic doublet (3.9 ppm) to the aromatic protons (6.7-7.2 ppm) should be approximately 4:5.

Troubleshooting Guide

Observation	Diagnosis	Corrective Action
Low Yield	Incomplete reaction or loss during workup.	Increase reaction time to 12h. Ensure aqueous layer in extraction is not acidic (protonated amine stays in water).
Solid Precipitate in Product	Residual salts.	Re-dissolve in ether/EtOAc and filter again.
TLC shows 3 spots	Mono-allylated intermediate remains.	Add 0.5 eq more Allyl Bromide and reflux for 2 more hours.
Product is Dark Brown	Oxidation of aniline.	Distill the aniline before use. Perform reaction under Nitrogen atmosphere.

References

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- To cite this document: BenchChem. [Application Note: Laboratory Scale Preparation of N,N-Diallylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595336/docs#application-note-laboratory-scale-preparation-of-n-n-diallylaniline>]

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